

Spectroscopic properties of Calcium ionophore II

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Compound of Interest

Compound Name: *Calcium ionophore II*

CAS No.: 74267-27-9

Cat. No.: B1220810

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Title: Spectroscopic Characterization & Optode Applications of **Calcium Ionophore II** (ETH 129): A Technical Dossier

Executive Summary

Calcium Ionophore II, chemically known as ETH 129 (N,N,N',N'-Tetracyclohexyl-3-oxapentanediamide), represents a cornerstone in the development of potentiometric and optical sensors (optodes) for calcium detection. Unlike naturally occurring antibiotic ionophores (e.g., Calcein/A23187) which possess intrinsic fluorescence, ETH 129 is a neutral, spectrally silent carrier.

This guide addresses a critical misconception: the "spectroscopic properties" of ETH 129 are not defined by its own light absorption, but by its ability to modulate the spectroscopy of co-immobilized chromoionophores within a lipophilic phase. This document details the intrinsic vibrational characteristics of the molecule and provides a comprehensive protocol for engineering calcium-responsive optical sensors.

Molecular Architecture & Intrinsic Spectroscopy

Chemical Identity

- IUPAC Name: N,N,N',N'-Tetracyclohexyl-3-oxapentanediamide[1]
- CAS Number: 74267-27-9[1]
- Molecular Formula:
- Molecular Weight: 460.69 g/mol

UV-Vis Transparency (The "Silent" Feature)

ETH 129 lacks conjugated

- electron systems, rendering it optically transparent in the visible spectrum (400–700 nm).
- Significance: This transparency is a functional asset. It allows researchers to pair the ionophore with any lipophilic pH indicator (chromoionophore) without spectral overlap or quenching. The ionophore acts purely as the recognition element, while the dye acts as the transducer.

Vibrational Spectroscopy (FT-IR Characterization)

While ETH 129 is not typically quantified by UV-Vis, its identity is validated via Fourier-Transform Infrared Spectroscopy (FT-IR). The molecule is a diamide with an ether linkage.

Table 1: Diagnostic IR Bands for ETH 129

Functional Group	Wavenumber ()	Vibrational Mode	Diagnostic Value
Amide I	1640 – 1660	Stretch	Primary Identifier. Strong, broad peak characteristic of tertiary amides.
Ether Linkage	1100 – 1130	Stretch	Confirms the oxapentane backbone.
Cyclohexyl Ring	2850 – 2930	Stretch	Strong aliphatic signal; confirms lipophilicity.
Amide II	Absent	Bend	Absence confirms tertiary amide (fully substituted N).

“

Analyst Note: The absence of N-H stretching bands (

) is a crucial purity check. Presence of such bands indicates hydrolysis or incomplete synthesis (presence of secondary amines).

Functional Spectroscopy: The Optode Mechanism

The "spectroscopic property" of ETH 129 is an emergent phenomenon observed only when it is embedded in a hydrophobic membrane with a proton-selective chromoionophore (C) and a lipophilic anionic site ().

The Ion-Exchange Mechanism

The system functions as a bulk optode based on a competitive ion-exchange mechanism. ETH 129 (L) extracts

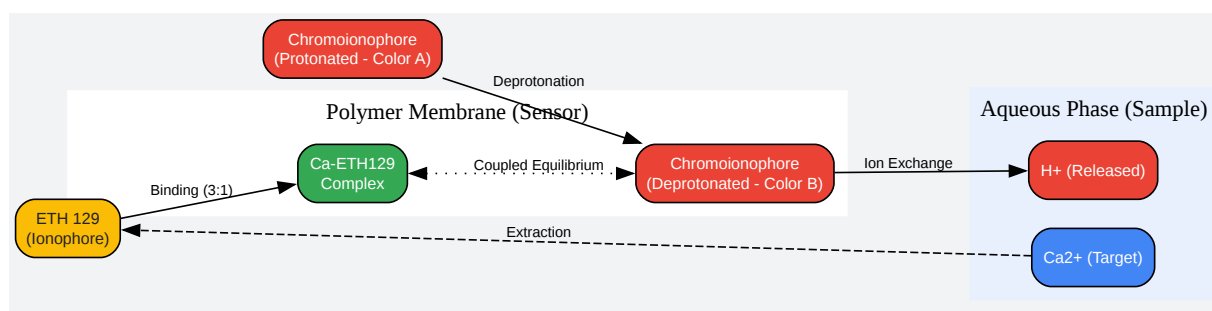
into the membrane, forcing the expulsion of protons (

) to maintain charge neutrality. This deprotonation of the chromoionophore causes a shift in absorbance or fluorescence.

Reaction Equation:

- L: ETH 129 (**Calcium Ionophore II**)[2][3][4]
- C: Chromoionophore (e.g., ETH 5294)
- R: Lipophilic borate salt (maintains ionic strength/donnan exclusion)

Visualization of Signaling Pathway



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Figure 1: Thermodynamic equilibrium governing the spectroscopic response. Ca²⁺ extraction drives Chromoionophore deprotonation.

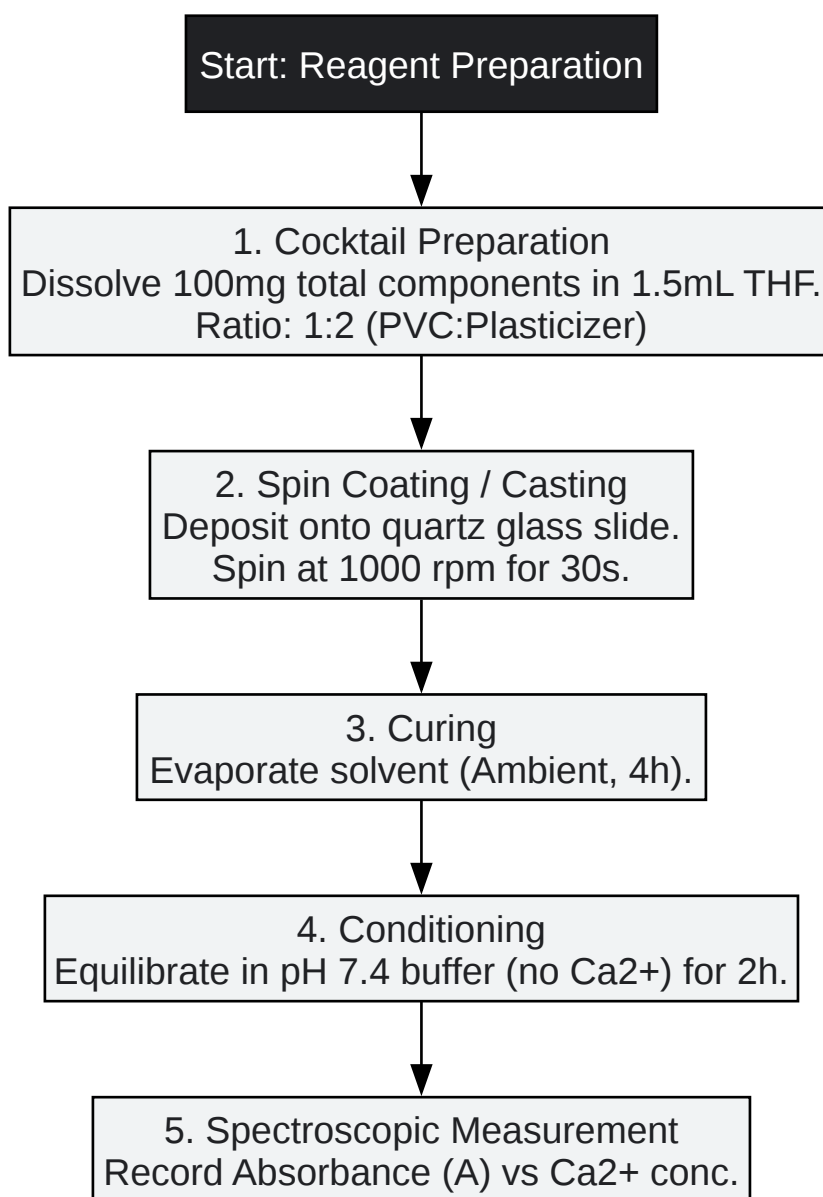
Experimental Protocol: Fabrication of Ca²⁺-Selective Optode

This protocol describes the fabrication of a thin-film optode for spectroscopic analysis.

Reagents & Materials

- Ionophore: **Calcium Ionophore II** (ETH 129) - 10-15 mmol/kg.
- Chromoionophore: ETH 5294 (creates Blue
Pink shift).
- Ionic Site: Potassium tetrakis(4-chlorophenyl)borate (KTpClPB) - 60 mol% relative to ionophore.
- Matrix: High molecular weight PVC.[5]
- Plasticizer: Bis(2-ethylhexyl) sebacate (DOS) or NPOE.
- Solvent: Tetrahydrofuran (THF).

Step-by-Step Fabrication Workflow



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Figure 2: Fabrication workflow for ETH 129-based optical sensors.

Data Analysis & Causality

To validate the sensor, plot the normalized absorbance (

) against

.

- Equation:
$$\text{Slope} = \frac{\text{protons exchanged per } \text{Ca}^{2+}}{\text{charge of } \text{Ca}^{2+}}$$

? No, verify charge balance. 1 replaces 2
) . The theoretical slope depends on the stoichiometry.
- Why this works: The stability constant of ETH 129 (in ethanol) is high enough to extract Ca^{2+} at micromolar levels, triggering the color change.

Performance Metrics & Selectivity

The utility of ETH 129 is defined by its selectivity over physiological interferents (Mg^{2+} , Na^{+}).

Table 2: Selectivity Coefficients (

) Values represent the preference for Ca^{2+} over interferent M. More negative = Better selectivity.

Interfering Ion (M)	Significance
-4.4 to -4.9	Excellent. Allows measurement in intracellular fluids where Mg is high.
-5.9	Negligible interference from saline backgrounds.
-7.5	No interference from intracellular K^{+} .
-3.1	Moderate. pH must be buffered (typically HEPES 7.4).

Data Source: Validated against standard SSM (Separate Solution Method) protocols.

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